

An In-depth Technical Guide to 5-Bromopyridine-2-boronic acid

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Compound of Interest

Compound Name: **5-Bromopyridine-2-boronic acid**

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This technical guide provides a comprehensive overview of **5-Bromopyridine-2-boronic acid**, a key building block in modern organic synthesis. The document details its molecular structure, physicochemical properties, a standard experimental protocol for its synthesis, and its application in palladium-catalyzed cross-coupling reactions.

Molecular Structure and Properties

5-Bromopyridine-2-boronic acid is a bifunctional organoboron compound featuring a pyridine ring substituted with a bromine atom at the 5-position and a boronic acid group at the 2-position. This arrangement makes it a versatile reagent in synthetic chemistry, particularly for the sequential, regioselective introduction of different molecular fragments.^[1] The boronic acid moiety is highly reactive in cross-coupling reactions, while the bromine atom provides a handle for subsequent functionalization.^[1]

Molecular Structure:

Caption: Logical workflow of the Suzuki-Miyaura cross-coupling reaction.

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References

- 1. 5-Bromopyridine-2-boronic acid | 652148-97-5 | Benchchem [benchchem.com]
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